

Application Note: Vapor-Phase Dehydrofluorination of HCFC-244ca

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Compound of Interest

Compound Name: *1-Chloro-1,1,2,2-tetrafluoropropane*

CAS No.: *421-75-0*

Cat. No.: *B3352110*

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Abstract & Chemical Context

The vapor-phase reaction of HCFC-244ca (3-chloro-1,1,2,2-tetrafluoropropane) is a pivotal step in the synthesis of next-generation hydrochlorofluoroolefins (HCFOs). Unlike its isomer HCFC-244bb (a precursor to HFO-1234yf via dehydrochlorination), HCFC-244ca lacks a

-hydrogen adjacent to the chlorine atom, making direct dehydrochlorination chemically unfavorable. Consequently, the dominant pathway is dehydrofluorination (elimination of HF) to yield HCFO-1233yd (

).

This process requires a robust fixed-bed reactor system capable of withstanding corrosive anhydrous hydrogen fluoride (HF) byproducts and temperatures exceeding 250°C.

Reaction Pathway

- To cite this document: BenchChem. [Application Note: Vapor-Phase Dehydrofluorination of HCFC-244ca]. BenchChem, [2026]. [Online PDF]. Available at:

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